

# Health and Safety Profile of 8-Chloronaphthalen-1-amine: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 8-Chloronaphthalen-1-amine

Cat. No.: B1355594

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety information currently available for **8-Chloronaphthalen-1-amine** (CAS No: 59107-51-6). The information is compiled from various safety data sheets and chemical databases to assist researchers, scientists, and drug development professionals in the safe handling, storage, and use of this compound. It is important to note that while qualitative hazard information is available, there is a significant lack of quantitative toxicological data, which should be a key consideration in risk assessments.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **8-Chloronaphthalen-1-amine** is presented in the table below. This information is crucial for understanding the compound's behavior under various experimental and storage conditions.

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>8</sub> CIN	[1]
Molecular Weight	177.63 g/mol	[1]
CAS Number	59107-51-6	[1]
Appearance	Solid	Sigma-Aldrich
Melting Point	93-94 °C	Sigma-Aldrich
Boiling Point	336.4 ± 17.0 °C at 760 mmHg	Sigma-Aldrich
Solubility	Insoluble in water.	[2]
Storage Temperature	4°C, protect from light. Keep in dark place, inert atmosphere, store in freezer, under -20°C.	Sigma-Aldrich, Ambeed, Inc.

## Hazard Identification and Classification

**8-Chloronaphthalen-1-amine** is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard and precautionary statements.

## GHS Classification

Hazard Class	Category	Pictogram	Signal Word
Acute Toxicity, Oral	4	Warning	
Acute Toxicity, Dermal	4	Warning	
Skin Corrosion/Irritation	2	Warning	
Serious Eye Damage/Eye Irritation	2	Warning	
Acute Toxicity, Inhalation	4	Warning	
Specific target organ toxicity — Single exposure; Respiratory tract irritation	3	Warning	

Source: PubChem.[\[1\]](#)

## Hazard and Precautionary Statements

Type	Code	Statement
Hazard	H302	Harmful if swallowed.[1]
H312	Harmful in contact with skin.[1]	
H315	Causes skin irritation.[1]	
H319	Causes serious eye irritation. [1]	
H332	Harmful if inhaled.[1]	
H335	May cause respiratory irritation.[1]	
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling.	
P270	Do not eat, drink or smoke when using this product.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	

P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P330	Rinse mouth.
P362+P364	Take off contaminated clothing and wash it before reuse.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

Sources: PubChem,[1] Sigma-Aldrich, Acros Organics,[3]

## Toxicological Information

A significant gap exists in the publicly available toxicological data for **8-Chloronaphthalen-1-amine**.

- Acute Toxicity: While classified as harmful if swallowed, in contact with skin, or inhaled, specific LD50 and LC50 values are not readily available.
- Carcinogenicity, Genotoxicity, and Reproductive Toxicity: No data was found in the searched resources regarding the carcinogenic, mutagenic, or reproductive hazards of this specific compound. It is worth noting that other aromatic amines and chlorinated naphthalenes have been associated with carcinogenic effects.[4][5] For instance, 2-naphthylamine is classified as a known human carcinogen.[2]

Given the lack of specific data, a cautious approach is strongly recommended. All handling should be performed with appropriate personal protective equipment in a well-ventilated area.

## Experimental Protocols

Detailed experimental procedures involving **8-Chloronaphthalen-1-amine** are not widely published. However, the following sections describe its use as a starting material in a chemical synthesis and a protocol for its own synthesis.

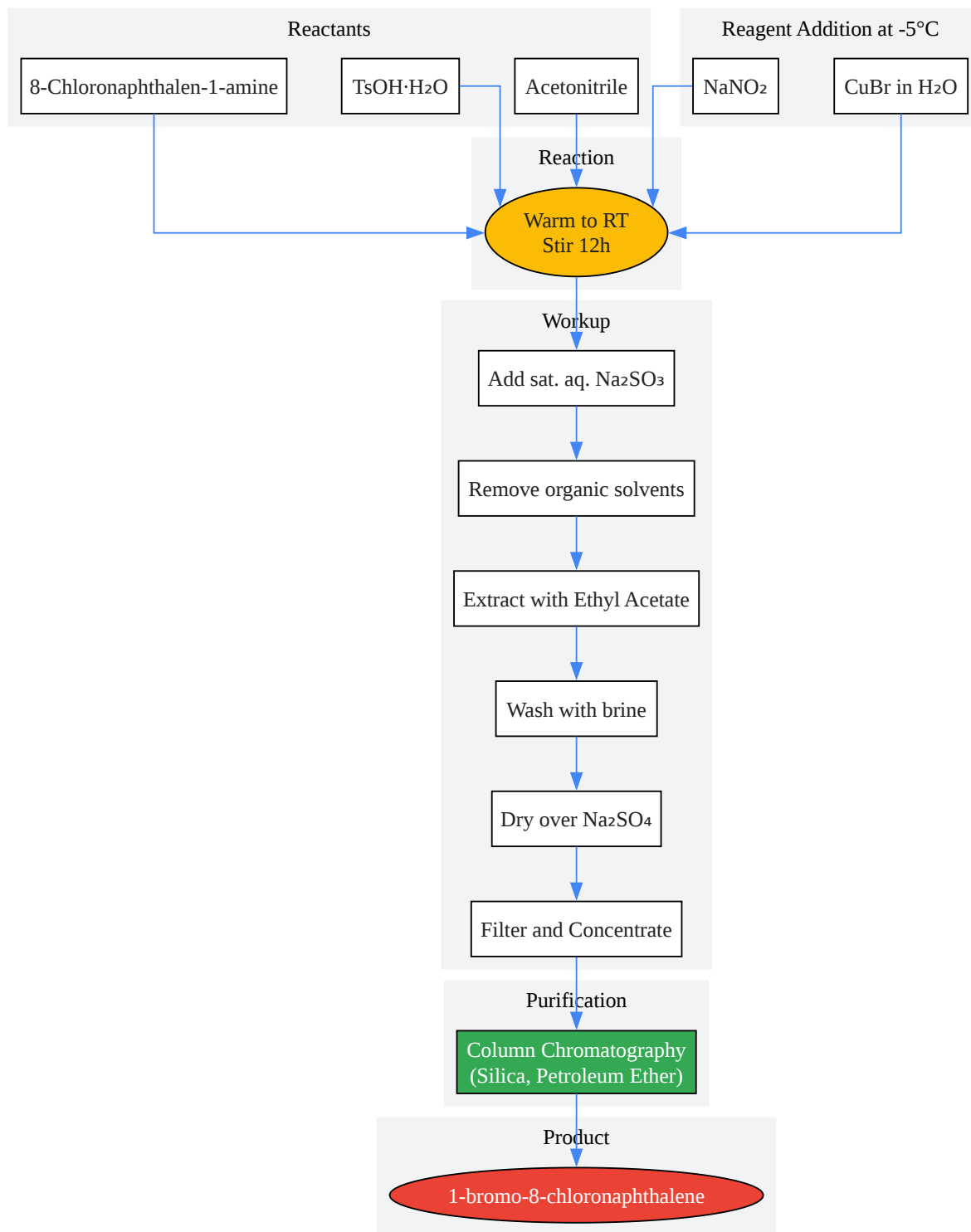
### Synthesis of 1-bromo-8-chloronaphthalene from 8-Chloronaphthalen-1-amine

This protocol details the conversion of **8-Chloronaphthalen-1-amine** to 1-bromo-8-chloronaphthalene.

Methodology:

- A solution of **8-chloronaphthalen-1-amine** (1 equivalent) and p-Toluenesulfonic acid monohydrate ( $\text{TsOH} \cdot \text{H}_2\text{O}$ ) (3.6 equivalents) in acetonitrile (MeCN) is cooled to  $-5\text{ }^{\circ}\text{C}$ .
- Sodium nitrite ( $\text{NaNO}_2$ ) (1.8 equivalents) is added, followed by a solution of copper(I) bromide ( $\text{CuBr}$ ) (3 equivalents) in water.
- The reaction mixture is allowed to warm to room temperature and stirred for 12 hours.
- Saturated aqueous sodium sulfite ( $\text{Na}_2\text{SO}_3$ ) is added, and the mixture is stirred for 30 minutes.
- The organic solvents are removed under reduced pressure.
- The aqueous phase is extracted with ethyl acetate.
- The combined organic phases are washed with saturated aqueous sodium chloride (brine), dried over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), filtered, and concentrated.
- The residue is purified by column chromatography on silica gel using petroleum ether as the eluent to yield 1-bromo-8-chloronaphthalene.

Source: ChemicalBook.



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Caption: Synthesis of 1-bromo-8-chloronaphthalene.

## Synthesis of 8-Chloronaphthalen-1-amine

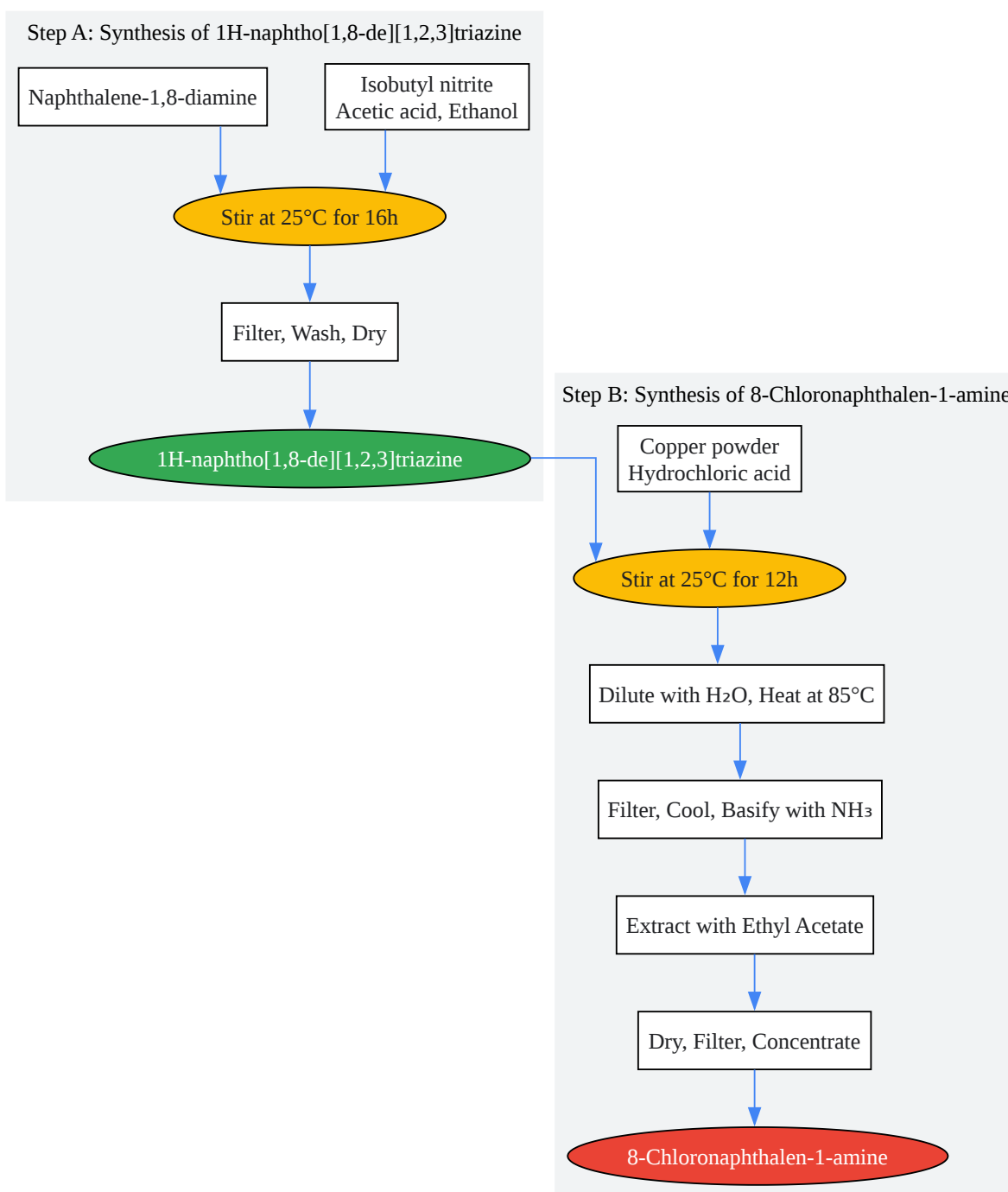
This protocol outlines a two-step synthesis of **8-Chloronaphthalen-1-amine** starting from naphthalene-1,8-diamine.

### Step A: Synthesis of 1H-naphtho[1,8-de][1][2]triazine

- To a solution of naphthalene-1,8-diamine in acetic acid and ethanol, isobutyl nitrite is added while maintaining the temperature between 18 and 21°C.
- The resulting red suspension is stirred at 25°C for 16 hours.
- The solid product is collected by filtration, washed with ethanol, and dried under vacuum.

### Step B: Synthesis of **8-Chloronaphthalen-1-amine**

- Copper powder is added to a solution of 1H-naphtho[1,8-de][1][2]triazine in hydrochloric acid.
- The mixture is stirred at 25°C for 12 hours.
- The mixture is diluted with water and heated at 85°C for 30 minutes.
- The solution is filtered, cooled, and then basified with ammonia solution.
- The aqueous solution is extracted with ethyl acetate.
- The combined organic extracts are dried over sodium sulfate, filtered, and concentrated under vacuum to give the crude product.



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Caption: Two-step synthesis of **8-Chloronaphthalen-1-amine**.

## Conclusion and Recommendations

**8-Chloronaphthalen-1-amine** is a hazardous chemical that requires careful handling. The available data indicates that it is harmful by ingestion, skin contact, and inhalation, and causes skin and serious eye irritation, as well as respiratory tract irritation.[1] Researchers, scientists, and drug development professionals should adhere to all prescribed safety precautions, including the use of appropriate personal protective equipment and working in a well-ventilated fume hood.

The most significant finding of this review is the profound lack of quantitative toxicological data. To ensure the safety of laboratory personnel and to conduct thorough risk assessments, further studies are urgently needed to determine the acute toxicity (LD50, LC50), and to investigate the potential for carcinogenicity, genotoxicity, and reproductive toxicity. Until such data becomes available, this compound should be treated with a high degree of caution, assuming it to be more hazardous than the currently available information suggests.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)